

# C.I. Acid Black 132 molecular formula and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *C.I. Acid Black 132*

Cat. No.: *B15599096*

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## C.I. Acid Black 132: Physicochemical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides the fundamental physicochemical properties of **C.I. Acid Black 132**, a pre-metallized 1:2 chromium complex azo dye. The following data has been compiled for use in research and development.

## Core Physicochemical Data

The essential molecular information for **C.I. Acid Black 132** is summarized in the table below. This data is critical for accurate preparation of solutions, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>43</sub> H <sub>27</sub> CrN <sub>6</sub> Na <sub>2</sub> O <sub>8</sub> S <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	885.8 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Alternate Molecular Weight	885.75 g/mol <a href="#">[3]</a>
IUPAC Name	disodium;chromium(3+);1-[[5-[(2-methoxyphenyl)diazenyl]-2-oxidophenyl]diazenyl]naphthalen-2-olate;3-oxido-4-[(2-oxidonaphthalen-1-yl)diazenyl]naphthalene-1-sulfonate <a href="#">[1]</a>
CAS Number	12219-02-2 <a href="#">[1]</a> <a href="#">[2]</a>

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## References

- 1. C.I. Acid Black 132 | 12219-02-2 | Benchchem [benchchem.com]
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- 3. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)